

history and development of synthetic pyrethroids like d-phenothrin

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Compound of Interest

Compound Name: *D-Phenothrin*

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An In-depth Technical Guide on the History and Development of Synthetic Pyrethroids with a Focus on **d-Phenothrin**

Introduction

Synthetic pyrethroids represent a significant class of insecticides that have been pivotal in agriculture and public health for decades.[1][2] Modeled after the natural insecticidal compounds, pyrethrins, found in chrysanthemum flowers, these synthetic analogues offer enhanced stability and efficacy.[1][3] This guide provides a comprehensive overview of the historical development of synthetic pyrethroids, with a detailed focus on the synthesis, mechanism of action, and toxicological profile of **d-phenothrin**, a widely used Type I pyrethroid.

Historical Development of Synthetic Pyrethroids

The journey of synthetic pyrethroids began with the study of natural pyrethrins, which have been used as insecticides for centuries.[2] The elucidation of the chemical structures of pyrethrin I and II in the 1920s laid the groundwork for the synthesis of artificial analogues.[1]

The development of synthetic pyrethroids can be broadly categorized into generations, each marked by improvements in photostability and insecticidal potency.

- **First Generation (1960s):** Following the first synthesis of a pyrethroid, allethrin, in 1949, the 1960s saw the development of compounds like tetramethrin, resmethrin, and bioresmethrin.

[1][4][5][6] While more active than natural pyrethrins, these early pyrethroids were still susceptible to degradation in sunlight, limiting their agricultural applications.[1] Phenothrin was first synthesized in 1969.[7]

- **Second Generation (1970s):** A major breakthrough occurred in the 1970s with the synthesis of photostable pyrethroids.[2] Compounds like permethrin, cypermethrin, and deltamethrin exhibited greater persistence in the environment, making them suitable for broad-scale agricultural use.[1][2] This era also saw the development of fenvalerate, the first commercialized pyrethroid without a cyclopropane ring.[1] **d-Phenothrin** was first registered with the United States Environmental Protection Agency (U.S. EPA) in 1976.[7]

Year	Development	Significance
1920s	Elucidation of pyrethrin I and II structures[1]	Paved the way for synthetic analogues.
1949	Synthesis of Allethrin[4][6]	First synthetic pyrethroid.[1][4]
1960s	Development of first-generation pyrethroids (e.g., tetramethrin, resmethrin)[1]	More active than natural pyrethrins but unstable in sunlight.[1]
1969	Synthesis of Phenothrin[7]	A key Type I pyrethroid.
1970s	Development of second-generation, photostable pyrethroids (e.g., permethrin, deltamethrin)[1][2]	Suitable for agricultural use due to increased persistence.[1][2]
1972	Development of Fenvalerate[1]	First commercial pyrethroid without a cyclopropane ring.[1]
1976	U.S. EPA registration of d-phenothrin[7]	Wider use in various applications.

d-Phenothrin: A Technical Profile

d-Phenothrin, also known as sumithrin, is a Type I pyrethroid insecticide.[7] It is a synthetic chemical modeled after the pyrethrin components of pyrethrum.[7]

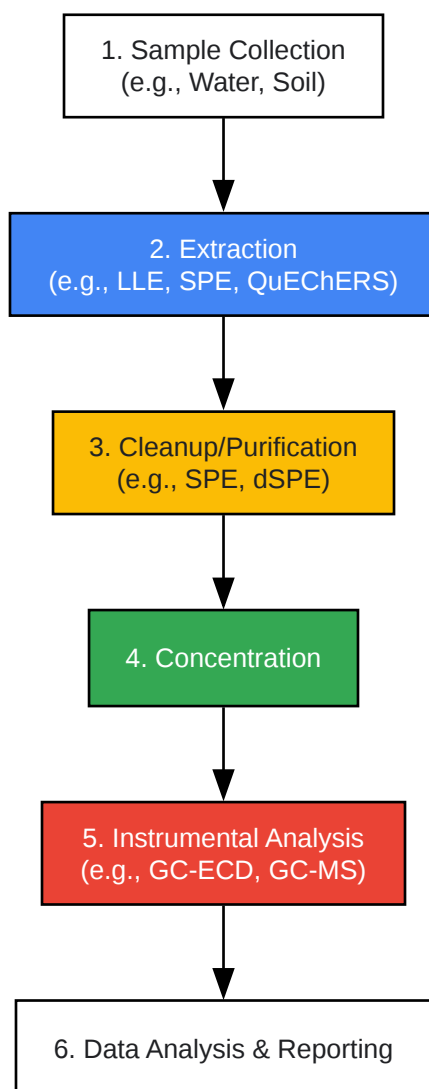
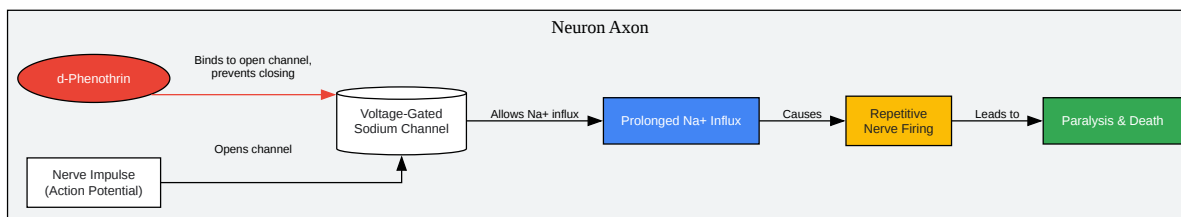
Chemical and Physical Properties

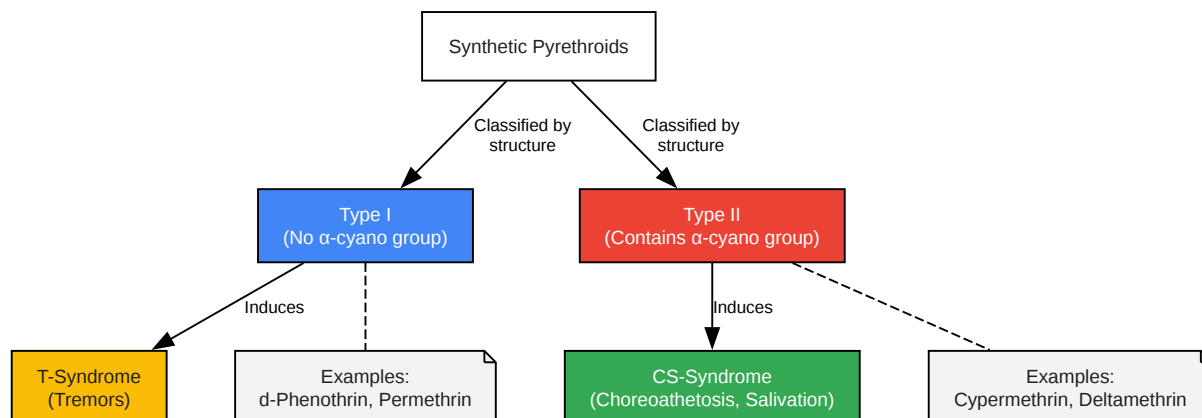
d-Phenothrin is a mixture of the (1R)-cis and (1R)-trans isomers of phenothrin, with the 1R-trans isomer being more insecticidally active.^{[7][8]} It is a colorless to yellow-brown liquid with a faint odor.^[9]

Property	Value
IUPAC Name	3-phenoxybenzyl (1RS,3RS;1RS,3SR)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylate ^[7]
CAS Registry Number	26002-80-2 ^[7]
Molecular Formula	C ₂₃ H ₂₆ O ₃
Molecular Weight	350.46 g/mol ^[7]
Vapor Pressure	1.43 x 10 ⁻⁷ mmHg at 21 °C ^[7]
Water Solubility	<9.7 µg/L at 25 °C ^[7]
Octanol-Water Partition Coefficient (log Kow)	6.01 ^[7]

Mechanism of Action

Like other Type I pyrethroids, **d-phenothrin** primarily targets the nervous system of insects.^[7] It acts on the voltage-gated sodium channels in nerve cell membranes, preventing their closure after activation.^[1] This leads to a prolonged influx of sodium ions, causing repetitive nerve discharges and increased excitation, ultimately resulting in paralysis and death of the insect.^[1]
^[7]





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